

An In-depth Technical Guide to N-Methylaminopropyltrimethoxysilane (CAS 3069-25-8)

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Compound of Interest

Compound Name: N-Methylaminopropyltrimethoxysilane

Cat. No.: B1583981

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **N-Methylaminopropyltrimethoxysilane**, a versatile organosilane compound. The information is curated for professionals in research, scientific, and developmental fields, presenting key physicochemical data, standardized experimental methodologies, and a visualization of its primary application workflow.

Core Physicochemical Properties

N-Methylaminopropyltrimethoxysilane is a clear, straw-colored liquid with a mild, amine-like odor.[1] It is a secondary amino-functional trialkoxy silane that is utilized in a variety of industrial and research applications, primarily for surface modification and as a coupling agent.[2]

The quantitative properties of this compound are summarized in the tables below for ease of reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source
CAS Number	3069-25-8	[3]
Molecular Formula	C7H19NO3Si	[3][4]
Molecular Weight	193.32 g/mol	[1][3][4][5]
Appearance	Clear to Straw Liquid	[1][5]
Odor	Mild, Amine-like	[1]
Purity	Typically ≥95-97%	[4][5][6]

Table 2: Key Quantitative Specifications

Property	Value	Conditions	Source
Boiling Point	106 °C	at 30 mmHg	[1][4][7]
Density	0.978 g/mL	at 25 °C	[4][6]
Refractive Index	1.4194	at 20 °C	[1][4][6]
Flash Point	82 °C (180 °F)	Closed Cup	[4][8]
Vapor Pressure	2 mmHg	at 50 °C	[1]
Freezing Point	< 0 °C	[1]	

Reactivity and Handling

N-Methylaminopropyltrimethoxysilane reacts slowly with water and moisture, leading to hydrolysis of the methoxy groups and the liberation of methanol.[1][8] This reactivity is fundamental to its mechanism as a coupling agent. Due to its moisture sensitivity, it should be stored in a cool, well-ventilated place under an inert atmosphere, such as nitrogen, with the container tightly closed.[1][8] It is incompatible with acids, alcohols, oxidizing agents, and peroxides.[1]

Experimental Protocols for Property Determination

The following are detailed methodologies for the key experiments used to determine the physicochemical properties of liquid chemicals like **N-Methylaminopropyltrimethoxysilane**, based on internationally recognized standards.

1. Boiling Point Determination (OECD 103)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the standard atmospheric pressure (101.325 kPa).[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Apparatus: An ebulliometer, or a dynamic method apparatus which can also determine vapor pressure, are commonly used.[\[9\]](#)[\[10\]](#) Other methods include distillation, the Siwoloboff method, photocell detection, and differential thermal analysis.[\[9\]](#)[\[10\]](#)
- Procedure (Dynamic Method): A pressure vessel with a heating mantle, magnetic stirrer, temperature sensor, and pressure sensor is used. The substance is heated with constant stirring, and the pressure in the vessel is reduced. The temperature and pressure are recorded as the substance begins to boil. The boiling point at a given pressure is the plateau on the temperature-time curve.[\[9\]](#)[\[10\]](#) The boiling point at standard pressure is then extrapolated.
- Data Recording: The temperature at which stable boiling is observed is recorded.[\[12\]](#) For mixtures, an initial boiling point is noted when the first consistent bubbles appear.[\[12\]](#)

2. Density Measurement (ASTM D4052)

This method covers the determination of density and relative density of liquids using a digital density meter.[\[13\]](#)

- Apparatus: A digital density meter featuring a U-shaped oscillating tube and a system for precise temperature control.
- Procedure: The instrument is calibrated with two reference liquids of known density (e.g., dry air and freshly distilled water). A small sample of the test liquid is then introduced into the thermostated measuring cell. The instrument measures the change in the oscillation period of the U-tube caused by the sample's mass. This period is then used to calculate the density of the sample.

- Data Recording: The density is typically reported in g/cm³ or kg/m³ at a specified temperature, such as 25 °C.[13]

3. Refractive Index Measurement (ASTM D1218)

This standard test method details the measurement of the refractive index of transparent hydrocarbon liquids.[3][6]

- Apparatus: A calibrated refractometer, such as an Abbe-type instrument, with a light source (typically a sodium D-line at 589.3 nm) and a means for temperature control.
- Procedure: A small drop of the sample is placed on the prism of the refractometer. The instrument's prisms are then closed, and the temperature is allowed to equilibrate. The user then adjusts the instrument to bring the dividing line between the light and dark fields into sharp focus at the intersection of the crosshairs in the eyepiece.
- Data Recording: The refractive index is read directly from the instrument's scale at the test temperature (e.g., 20 °C).

4. Flash Point Determination (ASTM D93)

This method determines the flash point of petroleum products using a Pensky-Martens closed-cup tester.[1]

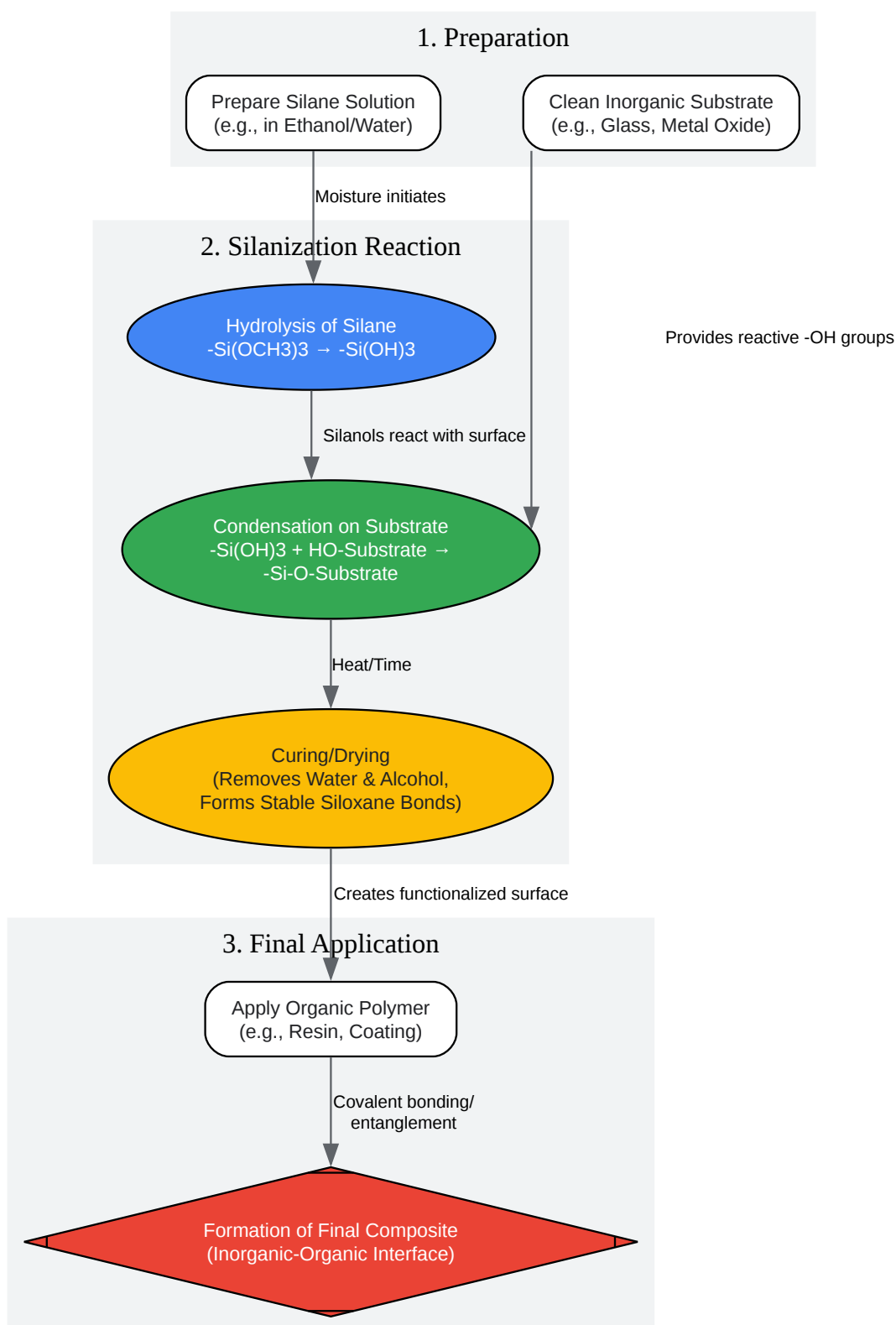
- Apparatus: A Pensky-Martens closed-cup tester, which consists of a test cup with a lid that has openings for an ignition source, a stirrer, and a thermometer.
- Procedure: A specified volume of the sample is placed in the test cup and heated at a slow, constant rate while being stirred.[4] At specified temperature intervals, the stirring is stopped, and an ignition source is applied through an opening in the lid.
- Data Recording: The flash point is the lowest temperature, corrected for barometric pressure, at which the application of the ignition source causes the vapors above the liquid to ignite.[4][5]

Core Applications and Workflow

N-Methylaminopropyltrimethoxysilane is primarily used as a silane coupling agent.^{[14][15][16]} Its bifunctional nature allows it to act as a molecular bridge between inorganic substrates (like glass, minerals, and metals) and organic polymers, enhancing adhesion and improving the mechanical and physical properties of composite materials.^{[2][14][15][17]} Key applications include:

- **Surface Treatment:** Modifying the surface of inorganic fillers and fibers to improve their compatibility and dispersion within a polymer matrix.^{[2][15]}
- **Adhesion Promoter:** Used in coatings, adhesives, and sealants to improve their bond strength to various substrates.^{[2][15][17]}
- **Composite Manufacturing:** Enhancing the mechanical strength, water resistance, and electrical properties of reinforced plastics.^{[15][17]}

The general workflow for using **N-Methylaminopropyltrimethoxysilane** for surface modification is depicted below.



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Caption: General workflow for surface modification using **N-Methylaminopropyltrimethoxysilane**.

This diagram illustrates the key stages of utilizing **N-Methylaminopropyltrimethoxysilane** as a coupling agent. The process begins with the hydrolysis of the methoxy groups on the silicon atom to form reactive silanol groups. These silanols then condense with hydroxyl groups present on the surface of the inorganic substrate, forming stable covalent bonds. After a curing step, the substrate is left with a surface that is functionalized with methylaminopropyl groups, which can then react with or physically entangle with an applied organic polymer, thereby creating a strong and durable interface between the two materials.

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